

4-Chloro-3-nitropyridine CAS number 13091-23-1

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Compound of Interest

Compound Name: 4-Chloro-3-nitropyridine

Cat. No.: B021940

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Physicochemical and Spectroscopic Properties

4-Chloro-3-nitropyridine is a yellow crystalline solid at room temperature.^[1] It is recognized as a versatile building block in organic synthesis due to its unique electronic properties and reactivity.^{[2][3]} The compound is generally insoluble in water.^{[4][5][6]}

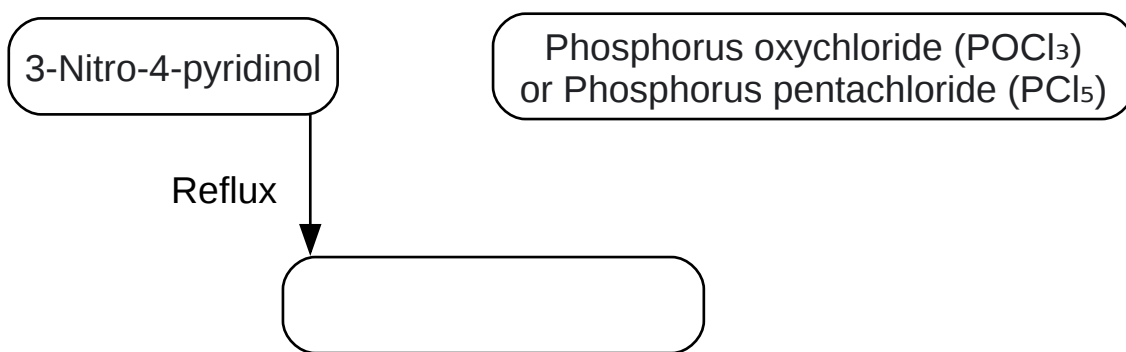
Table 1: Physicochemical Properties of **4-Chloro-3-nitropyridine**

Property	Value	Source(s)
CAS Number	13091-23-1	[1][7][8]
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂	[3][4][7]
Molecular Weight	158.54 g/mol	[3][7][8]
Appearance	Yellow to light brown crystalline solid	[1][3][5]
Melting Point	35 - 41 °C / 95 - 105.8 °F	[1][3][4][7]
Boiling Point	247 °C / 476.6 °F	[1]
95 °C @ 5 Torr	[4]	
158 °C @ 25 Torr	[9]	
Flash Point	103 °C / 217.4 °F	[1][4]
Solubility	Insoluble in water	[4][5][6]
log Pow	0.703	[10]
Density	1.489 ± 0.06 g/cm ³ (Predicted)	[4]
SMILES String	[O-]--INVALID-LINK-- c1cnccc1Cl	[7]
InChI Key	JOTRPRKONYTVBV- UHFFFAOYSA-N	[7][8][9]

Spectroscopic data, including ¹H NMR, IR, and Mass Spectrometry, are available for this compound, providing essential tools for its characterization.[11][12]

Synthesis of 4-Chloro-3-nitropyridine

A common synthetic route to **4-chloro-3-nitropyridine** involves the chlorination of 3-nitro-4-pyridinol.[6]



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Caption: General synthesis workflow for **4-Chloro-3-nitropyridine**.

Experimental Protocol: Synthesis from 3-Nitro-4-pyridinol

This protocol is based on a general procedure for the conversion of hydroxypyridines to chloropyridines.[6]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend 3-nitro-4-pyridinol (20 g, 143 mmol) in toluene (300 mL).[6]
- **Reagent Addition:** Cool the suspension to 0 °C in an ice bath. Slowly add phosphorus oxychloride (e.g., POCl₃) or a similar chlorinating agent like phosphorus pentachloride (PCl₅) (a typical molar excess of 2-3 equivalents is used).[6]
- **Reaction Conditions:** Allow the mixture to warm to room temperature and then heat to reflux (approximately 110 °C). Maintain the reflux for 16 hours or until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).[6]
- **Work-up:** After cooling the mixture to room temperature, carefully remove the solvent and excess chlorinating agent under reduced pressure.[6]
- **Isolation:** Cautiously pour the residue into ice water. Neutralize the solution by adjusting the pH to ~10 with a base such as potassium carbonate.[6]
- **Extraction and Purification:** Extract the aqueous phase multiple times with a suitable organic solvent like ethyl acetate. Combine the organic layers, wash with water and then with brine,

dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product, which can be further purified if necessary.[6]

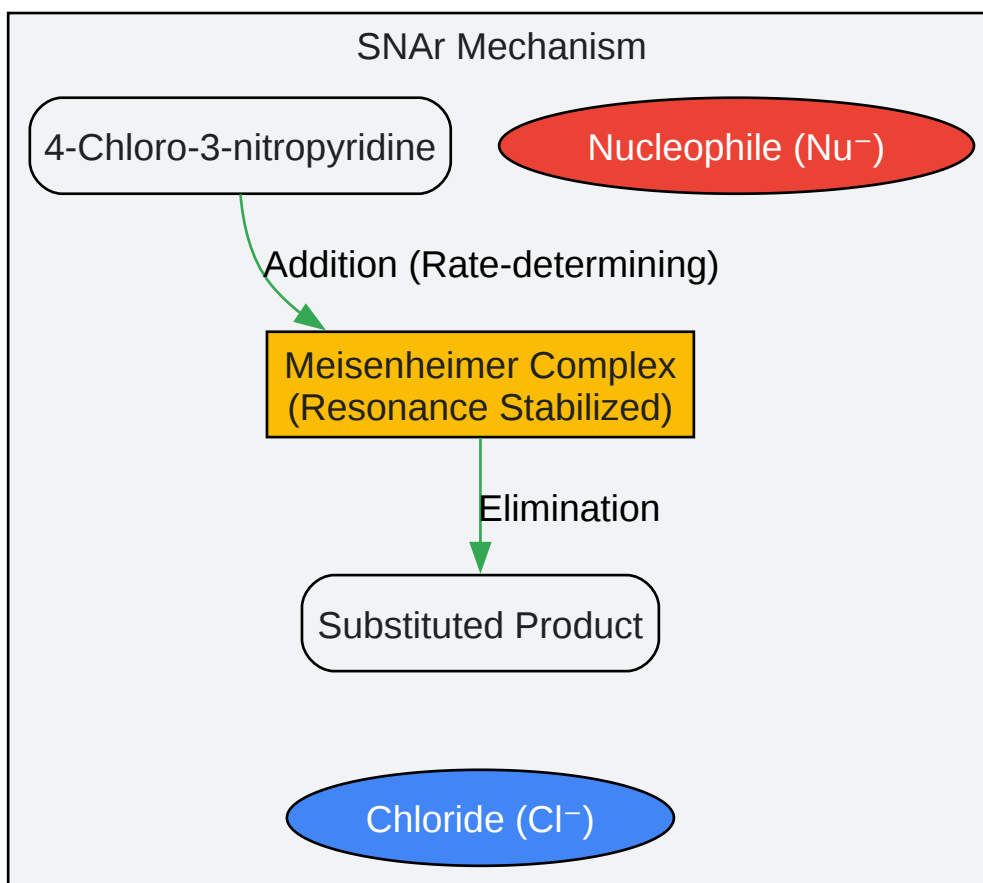
Chemical Reactivity and Key Reactions

The chemical behavior of **4-chloro-3-nitropyridine** is dominated by the electronic properties of the pyridine ring, which is inherently electron-deficient. This effect is significantly amplified by the strong electron-withdrawing nitro (-NO₂) group at the C3 position, making the C4 carbon, attached to the chlorine, highly electrophilic.[13]

Nucleophilic Aromatic Substitution (S_NAr)

The primary reaction mechanism for **4-chloro-3-nitropyridine** is Nucleophilic Aromatic Substitution (S_NAr).[13] This reaction is fundamental for introducing a wide variety of functional groups by displacing the chloride leaving group.[13][14][15]

The S_NAr mechanism proceeds via a two-step addition-elimination process. The initial, rate-determining step is the attack of a nucleophile on the C4 carbon. This forms a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[13][15][16] The negative charge is delocalized across the pyridine ring and onto the nitro group, which stabilizes the intermediate. In the second, faster step, the chloride ion is eliminated, restoring the aromaticity of the ring to yield the final product.[13]



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Caption: Logical workflow of the S_NAr addition-elimination mechanism.

This protocol is a representative example for reacting **4-chloro-3-nitropyridine** with an amine nucleophile.^[15]

- **Reaction Setup:** Dissolve **4-chloro-3-nitropyridine** (1.0 equivalent) in a suitable anhydrous solvent (e.g., ethanol, isopropanol, or DMF) in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- **Reagent Addition:** Add the amine nucleophile (1.0-1.2 equivalents) to the solution. If the amine is used as a salt, or to scavenge the HCl byproduct, add a non-nucleophilic base like triethylamine (1.2-1.5 equivalents) or potassium carbonate.
- **Reaction Conditions:** Heat the mixture to an appropriate temperature (e.g., 80 °C or reflux) and maintain for 2-6 hours.^[15] Monitor the reaction's progress by TLC.

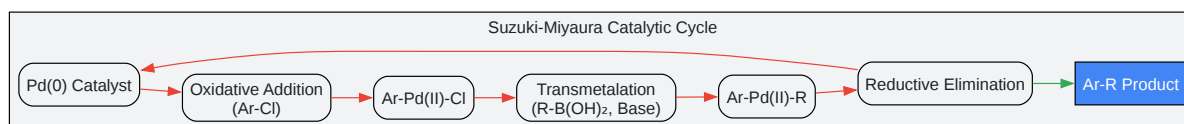
- **Work-up and Isolation:** Once the starting material is consumed, cool the reaction to room temperature. If a precipitate forms, it can be collected by filtration. Alternatively, the solvent can be removed under reduced pressure, and the residue can be partitioned between water and an organic solvent (e.g., ethyl acetate). The organic layer is then washed, dried, and concentrated.
- **Purification:** The crude product can be purified by recrystallization or column chromatography.

Suzuki-Miyaura Cross-Coupling

4-Chloro-3-nitropyridine is a suitable substrate for palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.^{[17][18]} This powerful C-C bond-forming reaction is used to couple the pyridine core with various aryl or vinyl boronic acids or their esters, providing access to complex biaryl and heteroaryl structures that are valuable scaffolds in drug discovery.^{[18][19][20]}

The catalytic cycle involves three main steps:

- **Oxidative Addition:** The Pd(0) catalyst adds to the C-Cl bond of the nitropyridine, forming a Pd(II) complex.^{[19][20]}
- **Transmetalation:** In the presence of a base, the organic group from the boronic acid derivative is transferred to the palladium center, displacing the halide.^{[19][21]}
- **Reductive Elimination:** The two organic groups on the palladium complex couple and are eliminated, forming the new C-C bond and regenerating the Pd(0) catalyst.^{[19][20]}



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This protocol provides a starting point for the Suzuki coupling of **4-chloro-3-nitropyridine**.[\[18\]](#)

- **Reaction Setup:** To an oven-dried flask under an inert atmosphere (e.g., Nitrogen or Argon), add **4-chloro-3-nitropyridine** (1.0 equiv.), the arylboronic acid (1.1-1.5 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃, K₃PO₄, or Cs₂CO₃, 2-3 equiv.).
- **Solvent Addition:** Add a degassed solvent system, such as a mixture of dioxane and water or toluene and water.
- **Reaction Conditions:** Heat the mixture to 80-100 °C and stir for 4-24 hours, monitoring by TLC or LC-MS.
- **Work-up:** After cooling, dilute the reaction mixture with water and extract with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate. Purify the crude product via flash column chromatography.

Applications

4-Chloro-3-nitropyridine is a crucial intermediate with diverse applications in several key areas of chemistry.[\[2\]\[22\]](#)

- **Pharmaceutical Synthesis:** It is a vital building block for developing new pharmaceutical agents.[\[2\]\[3\]](#) It serves as a precursor in the synthesis of compounds targeting various therapeutic areas, including anti-cancer, anti-inflammatory, and anti-infective agents.[\[3\]\[23\]](#) It has also been used in the synthesis of high-affinity CRF receptor ligands.[\[17\]](#)
- **Agrochemical Production:** The compound is used in the synthesis of certain herbicides and pesticides, contributing to crop protection.[\[2\]\[3\]](#)
- **Organic Synthesis:** Its versatile reactivity makes it a foundational component for constructing a wide array of complex organic molecules and novel materials.[\[2\]\[22\]](#)
- **Material Science:** It finds application in the creation of specialized polymers and coatings.[\[3\]](#)

- Research and Development: It is utilized in academic and industrial labs to study reaction mechanisms and develop new synthetic methods.[\[3\]](#)

Safety and Handling

4-Chloro-3-nitropyridine is classified as hazardous and requires careful handling in a controlled laboratory environment.[\[1\]](#)[\[7\]](#)

Table 2: Safety and Handling Information

Category	Information	Source(s)
Signal Word	Danger	[1][7][10]
GHS Hazard Statements	H301: Toxic if swallowed.	[7][8][10]
H318: Causes serious eye damage.	[7][8]	
Precautionary Statements	P264, P270, P280, P301+P310, P305+P351+P338, P405, P501	[1][10]
First Aid Measures	Eyes: Rinse cautiously with water for several minutes. Immediately call a poison center or doctor.	[1][10]
Skin: Wash off immediately with plenty of water for at least 15 minutes.	[1][10]	
Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.	[1][10]	
Inhalation: Remove to fresh air. Give artificial respiration if not breathing.	[1][10]	
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection/face shield, and a suitable dust mask (e.g., N95).	[1][7]
Storage	Store locked up. Keep containers tightly closed in a dry, cool, and well-ventilated place. Recommended to store under an inert atmosphere and refrigerated.	[1][5][7]

Fire-fighting	Use water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.	[1]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[1][10]
Hazardous Decomposition	Carbon monoxide (CO), carbon dioxide (CO ₂), nitrogen oxides (NO _x), hydrogen chloride gas.	[1][10]

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